

Chiauranib In Vitro Assay Protocols: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: Chiauranib

Cat. No.: B1574309

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Introduction

Chiauranib (CS2164) is a potent, orally active, multi-target inhibitor that demonstrates significant anti-tumor activity by targeting key pathways involved in tumorigenesis. Its primary mechanisms of action include the inhibition of angiogenesis-related kinases (VEGFR1, VEGFR2, VEGFR3, PDGFR α , and c-Kit), a mitosis-related kinase (Aurora B), and a chronic inflammation-related kinase (CSF-1R).^{[1][2]} This document provides detailed application notes and protocols for a range of in vitro assays to evaluate the efficacy and mechanism of action of **Chiauranib**. These protocols are intended for researchers, scientists, and drug development professionals.

Data Presentation: Quantitative Analysis of Chiauranib's Inhibitory Activity

The inhibitory potency of **Chiauranib** has been quantified against its primary kinase targets and various cancer cell lines. The following tables summarize these findings for easy comparison.

Table 1: In Vitro Kinase Inhibitory Activity of **Chiauranib**

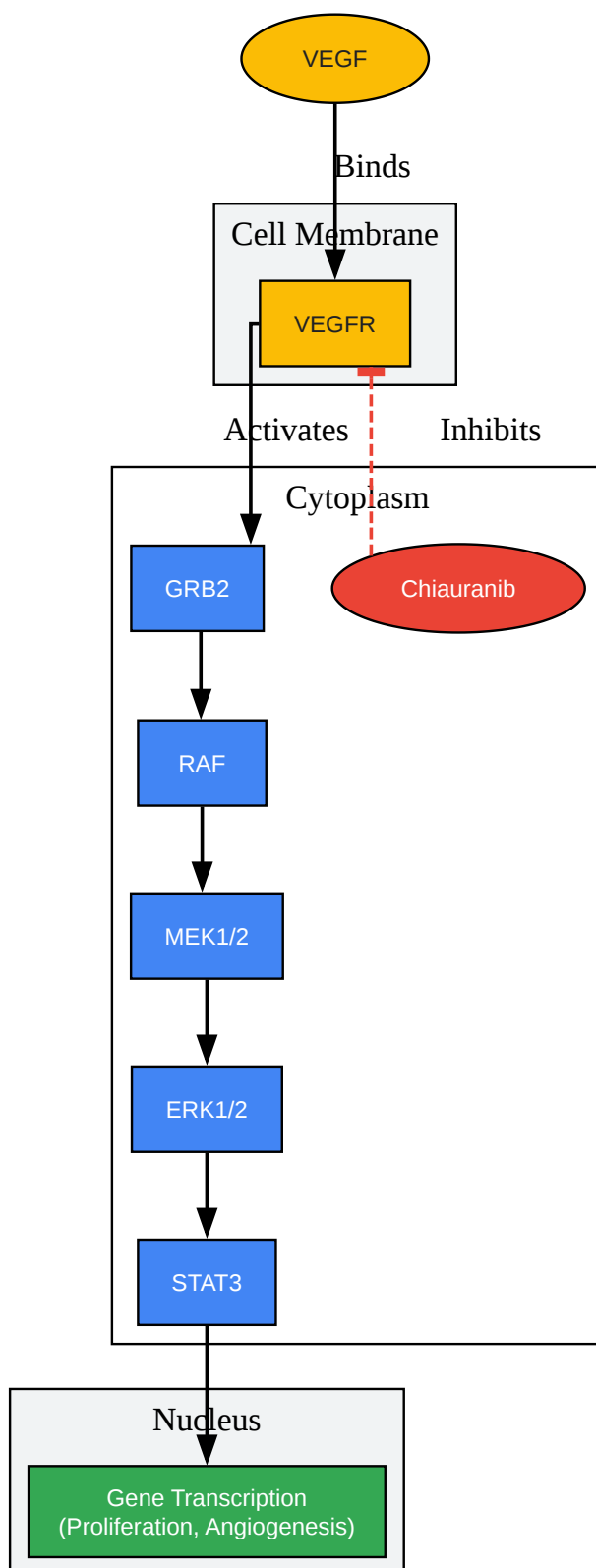
Kinase Target	IC50 (nM)
PDGFR α	1
c-Kit	4
KDR (VEGFR2)	7
CSF-1R	7
Flt-1 (VEGFR1)	8
Aurora B	9
Flt-4 (VEGFR3)	9
PDGFR β	93
Data sourced from[3]	

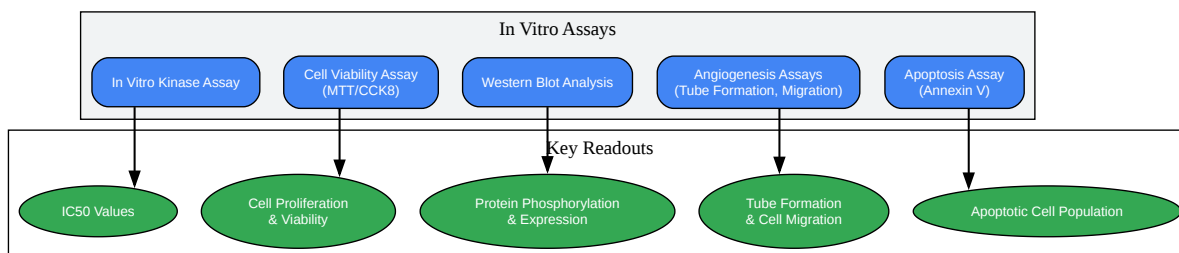
Table 2: In Vitro Anti-proliferative Activity of **Chiauranib** in Transformed Follicular Lymphoma (t-FL) Cell Lines

Cell Line	IC50 (μ M) after 48h	IC50 (μ M) after 72h
DOHH2	1.75 \pm 0.24	0.81 \pm 0.11
SU-DHL4	1.79 \pm 0.21	0.92 \pm 0.13
RL	2.11 \pm 0.25	1.15 \pm 0.17
SC-1	2.23 \pm 0.28	1.28 \pm 0.19
Karpas422	2.54 \pm 0.31	1.46 \pm 0.22
Data sourced from[4]		

Signaling Pathway and Experimental Workflows

The following diagrams illustrate the key signaling pathway affected by **Chiauranib** and the general workflows for the described in vitro assays.





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